

Butyne-DOTA: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Butyne-DOTA

Cat. No.: B12373722

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An in-depth examination of the bifunctional chelator **Butyne-DOTA**, covering its chemical properties, and its critical role in the advancement of targeted radiopharmaceuticals and molecular imaging agents.

Butyne-DOTA (1,4,7,10-Tetraazacyclododecane-1,4,7-tris(acetic acid)-10-(3-butyrylacetamide)) is a key bifunctional chelator employed in the fields of medicinal chemistry and nuclear medicine. Its unique structure, incorporating a DOTA cage for strong metal chelation and a terminal alkyne group for covalent conjugation, makes it an invaluable tool for the development of targeted diagnostic and therapeutic agents. This guide provides a comprehensive overview of its properties, experimental applications, and the logical workflows for its use.

Core Properties of Butyne-DOTA

The fundamental characteristics of **Butyne-DOTA** are summarized below. It is important to note that the molecular weight can vary depending on whether the compound is in its free acid form or as a salt, such as a trifluoroacetate salt, which is common for purification and storage.

Property	Value	Source(s)
CAS Number	2125661-62-1	[1][2]
Chemical Formula	C ₂₀ H ₃₃ N ₅ O ₇	[1]
Molecular Weight (as TFA salt)	683.6 g/mol	[1][2]
Synonyms	DOTA-butyne, 1,4,7,10-Tetraazacyclododecane-1,4,7-tris(acetic acid)-10-(3-butyrylacetamide)	

Experimental Protocols

Butyne-DOTA's utility is centered around two primary experimental procedures: copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry for conjugation to a targeting biomolecule, and subsequent radiolabeling with a medically relevant radionuclide.

Protocol 1: Conjugation of Butyne-DOTA to an Azide-Modified Biomolecule via Click Chemistry

This protocol outlines a general procedure for the copper-catalyzed click chemistry reaction to conjugate **Butyne-DOTA** to a biomolecule (e.g., peptide, antibody, or oligonucleotide) that has been previously functionalized with an azide group.

Materials:

- Azide-modified biomolecule
- **Butyne-DOTA**
- Copper(II) sulfate (CuSO₄)
- A reducing agent, such as sodium ascorbate
- A copper(I)-stabilizing ligand, such as Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris((1-benzyl-1H-1,2,3-triazol-4-yl)methyl)amine (TBTA)

- Reaction buffer (e.g., phosphate-buffered saline (PBS), triethylammonium acetate)
- Solvents for dissolving reagents (e.g., DMSO, water)
- Purification system (e.g., HPLC, size-exclusion chromatography)

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of the azide-modified biomolecule in an appropriate buffer.
 - Prepare a stock solution of **Butyne-DOTA** in water or DMSO.
 - Prepare stock solutions of CuSO_4 , sodium ascorbate, and the chosen copper(I)-stabilizing ligand in water.
- Copper Catalyst Premixing:
 - In a separate tube, mix the CuSO_4 solution with the stabilizing ligand solution. A common ratio is 1:2 to 1:5 (CuSO_4 :ligand). Allow this mixture to incubate for a few minutes.
- Click Reaction:
 - In the main reaction vessel containing the azide-modified biomolecule, add the **Butyne-DOTA** solution. The molar ratio of **Butyne-DOTA** to the biomolecule may need to be optimized but a slight excess of **Butyne-DOTA** is common.
 - Add the premixed copper-ligand solution to the reaction mixture.
 - Initiate the reaction by adding the sodium ascorbate solution.
- Incubation:
 - Allow the reaction to proceed at room temperature for 1-4 hours. The optimal reaction time can vary depending on the specific reactants.
- Purification:

- Upon completion, purify the DOTA-conjugated biomolecule from unreacted reagents and byproducts using an appropriate chromatographic technique, such as reverse-phase HPLC or size-exclusion chromatography.
- Characterization:
 - Confirm the successful conjugation and determine the purity of the final product using analytical techniques like LC-MS and analytical HPLC.

Protocol 2: Radiolabeling of a DOTA-Conjugated Biomolecule with Gallium-68 (^{68}Ga)

This protocol describes a typical procedure for radiolabeling a DOTA-conjugated biomolecule with the positron-emitting radionuclide ^{68}Ga for PET imaging.

Materials:

- $^{68}\text{Ge}/^{68}\text{Ga}$ generator
- DOTA-conjugated biomolecule
- Sodium acetate buffer (e.g., 1 M, pH 4.5)
- Sterile, metal-free water
- Heating block or water bath
- C18 Sep-Pak cartridge for purification (optional)
- Ethanol and sterile water for cartridge conditioning and elution
- Radio-TLC or radio-HPLC system for quality control

Procedure:

- Generator Elution:

- Elute the $^{68}\text{Ge}/^{68}\text{Ga}$ generator with sterile, ultra-pure 0.05 M HCl to obtain $^{68}\text{GaCl}_3$ in solution.
- Reaction Setup:
 - In a sterile, metal-free reaction vial, add the DOTA-conjugated biomolecule (typically 5-20 nmol).
 - Add the sodium acetate buffer to the reaction vial to maintain the pH between 3.5 and 4.5.
 - Add the $^{68}\text{GaCl}_3$ eluate to the vial containing the DOTA-conjugate and buffer.
- Labeling Reaction:
 - Gently mix the reaction solution and incubate at 90-95°C for 5-15 minutes.
- Purification (Optional but Recommended):
 - After cooling, the reaction mixture can be purified to remove any unchelated ^{68}Ga .
 - Condition a C18 Sep-Pak cartridge by washing with ethanol followed by sterile water.
 - Load the reaction mixture onto the cartridge.
 - Wash the cartridge with sterile water to remove hydrophilic impurities, including free ^{68}Ga .
 - Elute the radiolabeled DOTA-conjugated biomolecule with a small volume of an ethanol/water mixture.
- Quality Control:
 - Determine the radiochemical purity (RCP) of the final product using radio-TLC or radio-HPLC. The RCP should typically be >95%.

Experimental and Logical Workflow

The following diagrams illustrate the logical progression of utilizing **Butyne-DOTA** in a typical research and development workflow, from initial conjugation to the final application.

Caption: Workflow for **Butyne-DOTA** applications.

The DOTA macrocycle is a highly effective chelator for a variety of metal ions, making **Butyne-DOTA** suitable for a range of applications beyond Gallium-68. For instance, it can be used to chelate therapeutic radionuclides such as Lutetium-177 or Yttrium-90 for targeted radionuclide therapy, or other diagnostic isotopes for SPECT imaging. The choice of radionuclide is dictated by the intended clinical application, whether it be for diagnostic imaging or therapeutic intervention. The versatility and reliability of the chemistries involved have positioned **Butyne-DOTA** as a cornerstone reagent in the development of next-generation radiopharmaceuticals.

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References

- 1. Butyne-DOTA-tris(t-butyl ester) | AxisPharm [axispharm.com]
- 2. Butyne-DOTA | AxisPharm [axispharm.com]
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